Theoretical Predictions of Nobelium's Metallic State: A Technical Guide

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Compound of Interest

Compound Name:	*Nobelium*
CAS No.:	*10028-14-5*
Cat. No.:	*B154978*

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This technical guide provides an in-depth analysis of the theoretical predictions concerning the metallic state of **nobelium** (No), element 102. Due to its extreme radioactivity and the minuscule quantities in which it can be produced, bulk properties of **nobelium** have not been experimentally determined.[1][2] Consequently, our understanding of its metallic state is derived entirely from theoretical models and computational chemistry. This document synthesizes the key theoretical predictions, the underlying quantum mechanical principles, and the computational methodologies used to derive these properties.

Executive Summary: The Divalent Metal Prediction

Nobelium is the tenth transuranium element and the fourteenth member of the actinide series.[3] Unlike most other actinides which typically exhibit a +3 oxidation state in their metallic form, **nobelium** is strongly predicted to be a divalent metal.[3] This deviation is a direct consequence of relativistic effects on its electronic structure, which become increasingly dominant at the end of the actinide series. Theoretical models predict **nobelium** to be a silvery-white, dense metallic solid with a face-centered cubic crystal structure.[1]

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Predicted Physical and Structural Properties

Quantitative predictions for the physical properties of metallic **nobelium** have been established through various theoretical calculations. These key data points are summarized for clarity and comparison in the tables below.

Table 1: Predicted Atomic and Physical Properties of Metallic Nobelium

Property	Predicted Value	Unit
Metallic Radius	~197	pm
Density	9.9 ± 0.4	g/cm³[1]
Melting Point	800 - 827	°C[1][4]
Enthalpy of Sublimation	~126	kJ/mol
First Ionization Potential	≤ 6.65 ± 0.07	eV
Electron Configuration	[Rn] $5f^{14}7s^2$	-
Ground State Term Symbol	$^1S_0$	-

Table 2: Predicted Structural and Thermodynamic Properties

Property	Predicted Value
Crystal Structure	Face-Centered Cubic (fcc)[4]
Metallic Character	Divalent
Comparison Elements	Ytterbium (Yb), Europium (Eu), Barium (Ba)
Standard Electrode Potential $E°(No^{2+} \rightarrow No^0)$	-2.61 V
Standard Electrode Potential $E°(No^{3+} \rightarrow No^0)$	-1.26 V

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The Role of Electronic Configuration and Relativistic Effects

The unique predicted properties of **nobelium** stem from its ground-state electron configuration, [Rn] $5f^{14}7s^2$, and the profound influence of relativistic effects.

The Stability of the $5f^{14}$ Shell

The filled $5f^{14}$ subshell in **nobelium** is exceptionally stable, analogous to the filled $4f^{14}$ shell in the lanthanide ytterbium. This stability makes the removal or promotion of a 5f electron energetically unfavorable. The energy required to promote a 5f electron to the 6d orbital to achieve a trivalent state ($5f^{13}6d^17s^2$) is greater than the additional cohesive energy that would be gained from trivalent bonding.[3] This is the primary reason for the prediction of a stable divalent metallic state, where only the two 7s electrons participate in metallic bonding.

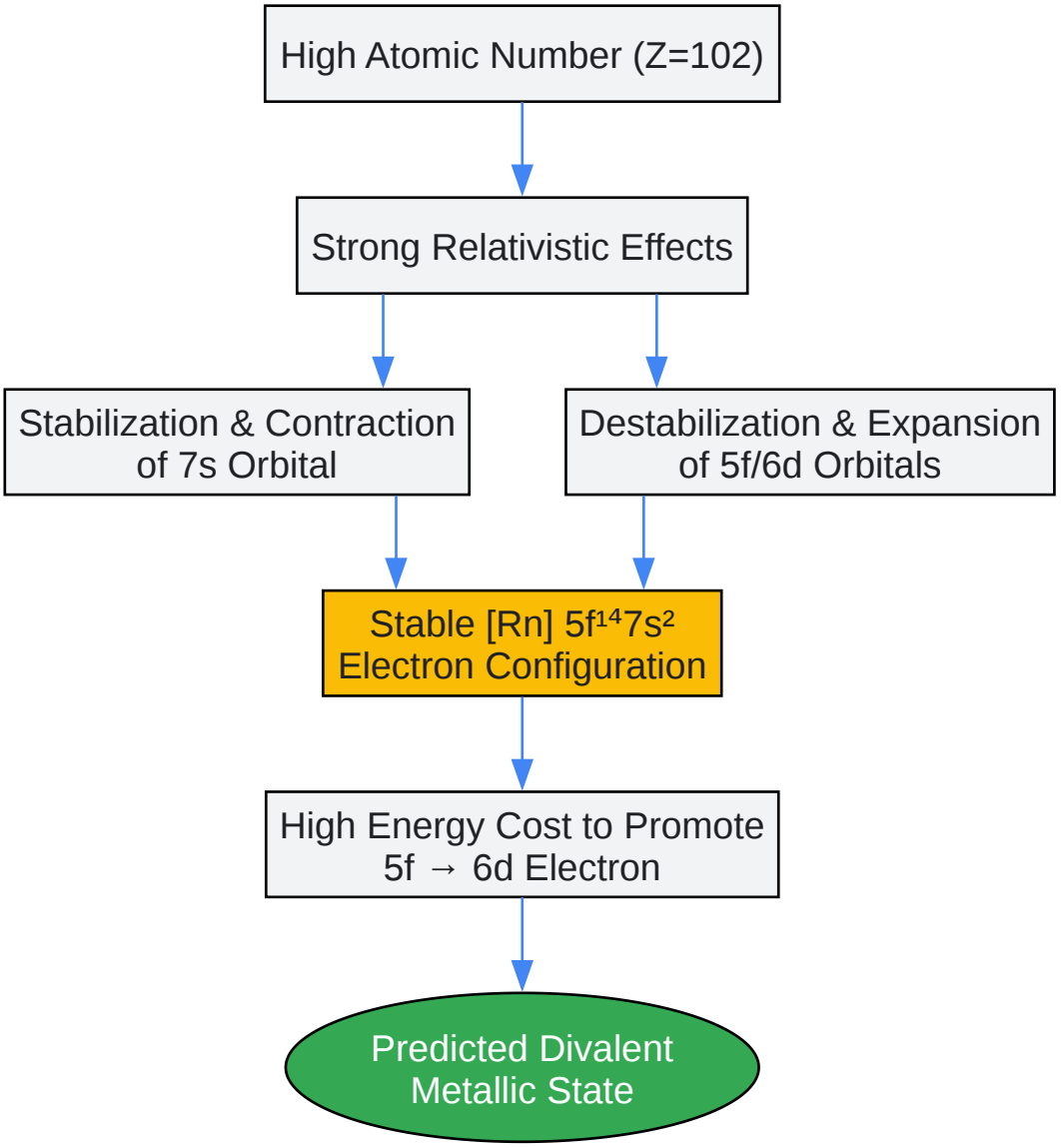
Relativistic Stabilization

For heavy elements like **nobelium**, the inner electrons travel at speeds approaching the speed of light. This leads to significant relativistic effects:

- Contraction and Stabilization of s and p orbitals: The 7s orbital of **nobelium** is relativistically contracted and stabilized, meaning the 7s electrons are held more tightly to the nucleus.
- Destabilization and Expansion of d and f orbitals: Conversely, the 5f and 6d orbitals are destabilized and expand radially.

This relativistic stabilization of the 7s electrons, combined with the inherent stability of the filled $5f^{14}$ shell, strongly favors the divalent [Rn] $5f^{14}7s^2$ configuration. The diagram below illustrates this causal relationship.

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Influence of Relativistic Effects on **Nobelium**'s Metallic State.

Computational Protocols for Prediction

The theoretical predictions for **nobelium**'s metallic state are rooted in computational quantum mechanics. While the original predictions from the 1970s relied on semi-empirical models and early computational methods, modern approaches utilize Density Functional Theory (DFT) to achieve higher accuracy. As the specific computational details of the original research by Fournier (1976) and Johansson & Rosengren (1975) are not readily available, this section outlines a representative, state-of-the-art DFT protocol for calculating the properties of a heavy actinide metal like **nobelium**.[5]

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Density Functional Theory (DFT) Framework

DFT is a widely used method for predicting the properties of molecules and materials.[1] For heavy elements like actinides, the calculations must incorporate relativistic effects and strong electron correlation.

Key Computational Steps:

- Relativistic Hamiltonian: The calculations must begin with a relativistic framework. The four-component Dirac equation is the most complete, but scalar relativistic approaches like the Zeroth-Order Regular Approximation (ZORA) are often employed for computational efficiency.[1][6] Spin-orbit coupling must be included as it significantly influences the electronic structure of actinides.[7]

- Exchange-Correlation Functional: The choice of the exchange-correlation functional is critical. For actinides, the Generalized Gradient Approximation (GGA), often with the Perdew–Burke–Ernzerhof (PBE) parameterization, is a common starting point.[8] For more complex electron correlation effects in the f-orbitals, hybrid functionals like PBE0 or B3LYP, or methods like DFT+U (which adds an on-site Coulomb interaction term), are necessary.[7][8] Custom functionals developed specifically for actinides, such as the relPBE, have also been proposed.[9]

- Basis Sets and Pseudopotentials: All-electron calculations are computationally prohibitive. Therefore, a relativistic effective core potential (ECP) is used for the inner electrons, while the valence electrons (including the 5f, 6d, and 7s shells) are described by a suitable basis set, such as Slater-Type Orbitals (STO) or Gaussian-Type Orbitals (GTO).[6][7]

- Simulation Workflow:

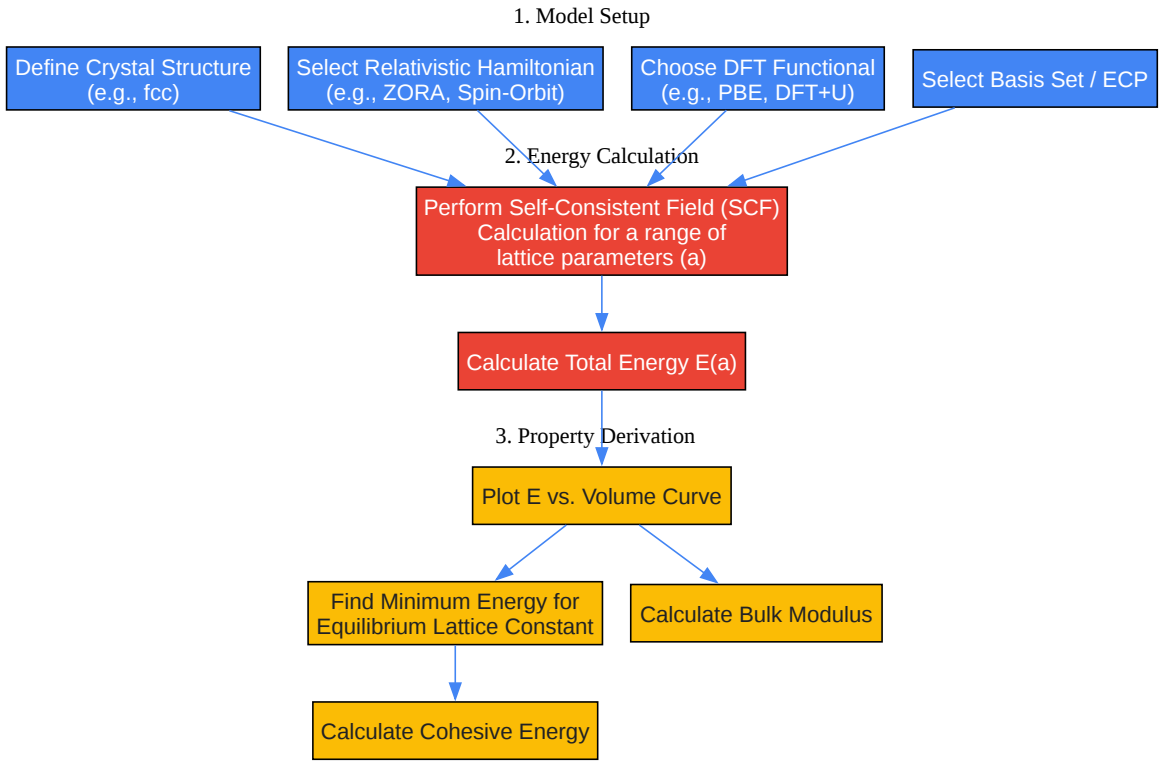
  - Geometry Optimization: The total energy of the system is calculated for various lattice parameters of the predicted face-centered cubic (fcc) structure. The lattice constant corresponding to the minimum energy is the predicted equilibrium value.

  - Cohesive Energy Calculation: The cohesive energy is determined by subtracting the total energy of the bulk metal per atom at its equilibrium lattice constant from the energy of an isolated, gas-phase **nobelium** atom.

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- Bulk Modulus Calculation: The bulk modulus, a measure of resistance to compression, is derived by fitting the energy-volume curve around the equilibrium point to an equation of state (e.g., Birch-Murnaghan).

The logical flow of such a computational study is depicted below.



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Workflow for DFT-based Prediction of Metallic Properties.

Conclusion

The metallic state of **nobelium** is predicted based on a robust theoretical framework that accounts for the strong relativistic effects present in the heaviest elements. These models consistently point to **nobelium** being a divalent metal with a face-centered cubic structure, distinguishing it from most other actinides. While experimental verification remains a distant prospect, the theoretical predictions provide crucial insights into the chemical and physical trends at the upper end of the periodic table. Future computational studies employing advanced DFT functionals and relativistic methods will continue to refine our understanding of this exotic element.

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References

- 1. arxiv.org [arxiv.org]
- 2. scienceinfo.com [scienceinfo.com]
- 3. Nobelium - Wikipedia [en.wikipedia.org]
- 4. Nobelium Element Properties and Information - Chemical Engineering World [chemicalengineeringworld.com]
- 5. Mendelevium Element | Uses, Facts, Physical & Chemical Characteristics [periodic-table.com]
- 6. Relativistic quantum calculations to understand the contribution of f-type atomic orbitals and chemical bonding of actinides with organic ligands - Physical Chemistry Chemical Physics (RSC Publishing) DOI:10.1039/D2CP05399C [pubs.rsc.org]
- 7. Density Functional Calculations on Actinide Compounds [home.cc.umanitoba.ca]
- 8. mdpi.com [mdpi.com]
- 9. pubs.aip.org [pubs.aip.org]

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- To cite this document: BenchChem. [Theoretical Predictions of Nobelium's Metallic State: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b154978/docs#theoretical-predictions-of-nobelium-s-metallic-state-a-technical-guide]

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